

# 3-Methylcyclopentanol CAS number and molecular formula

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## Compound of Interest

Compound Name: 3-Methylcyclopentanol

Cat. No.: B093247

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## A Technical Guide to 3-Methylcyclopentanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylcyclopentanol**, a cyclic alcohol that serves as a versatile building block in organic synthesis. This document details its chemical identity, physicochemical properties, and a representative experimental protocol for its synthesis. A logical workflow for its preparation is also presented visually.

## Core Chemical Information

CAS Number: 18729-48-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Molecular Formula: C<sub>6</sub>H<sub>12</sub>O[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Physicochemical Data

A summary of key quantitative data for **3-Methylcyclopentanol** is presented in Table 1. This information is crucial for its application in experimental settings, particularly for reaction setup and purification procedures.

Property	Value	Source(s)
Molecular Weight	100.16 g/mol	[4][10][12]
Boiling Point	149-150 °C	[12]
Density	0.91 g/mL at 25 °C	[12]
Refractive Index (n <sup>20</sup> /D)	1.446	[12]
Flash Point	55 °C (131 °F)	[12]
Physical Form	Clear, colorless liquid	[1][13]

## Synthesis of 3-Methylcyclopentanol: An Experimental Protocol

The synthesis of **3-Methylcyclopentanol** can be effectively achieved through the reduction of 3-methylcyclopentanone. The following protocol is a representative method that can be adapted for laboratory-scale synthesis.

### Diastereoselective Reduction of 3-Methylcyclopentanone

This procedure focuses on the reduction of the ketone precursor to the corresponding alcohol. The choice of reducing agent can influence the stereochemical outcome.

Materials:

- 3-methylcyclopentanone
- Sodium borohydride (NaBH<sub>4</sub>) or Lithium aluminum hydride (LiAlH<sub>4</sub>)
- Methanol or anhydrous diethyl ether
- Hydrochloric acid (1 M)
- Saturated aqueous sodium bicarbonate solution

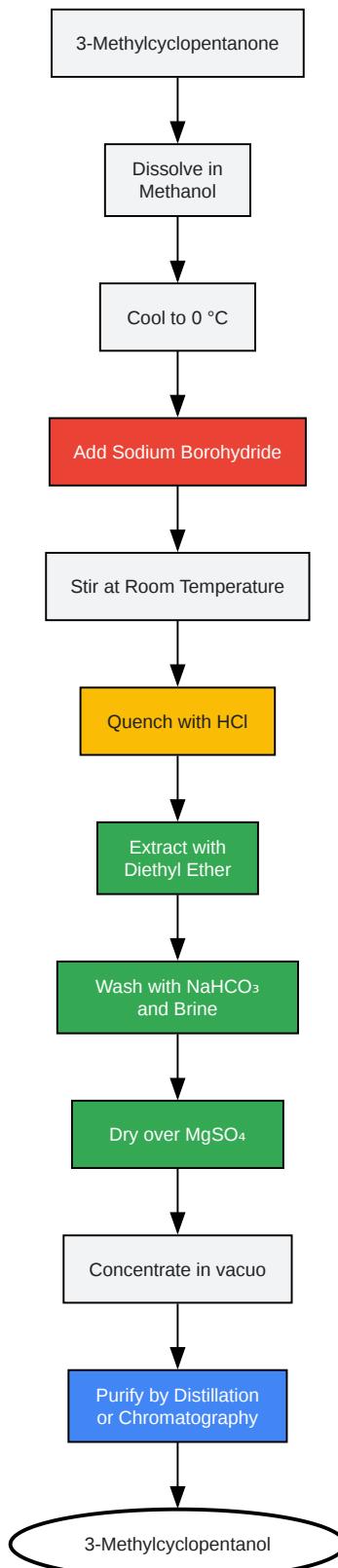
- Brine (saturated aqueous sodium chloride)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-methylcyclopentanone (1 equivalent) in a suitable solvent (e.g., methanol for  $\text{NaBH}_4$  reduction).
- Cooling: Cool the solution in an ice bath to 0 °C.
- Addition of Reducing Agent: Slowly add the reducing agent (e.g., sodium borohydride, 1.1 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0 °C.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quenching: Carefully quench the reaction by slowly adding 1 M hydrochloric acid at 0 °C until the effervescence ceases.
- Work-up: Remove the organic solvent under reduced pressure. Add water to the residue and extract the aqueous layer with an organic solvent (e.g., diethyl ether, 3 x 50 mL).
- Washing: Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **3-Methylcyclopentanol**.
- Purification: The crude product can be purified by fractional distillation under reduced pressure or by flash column chromatography on silica gel.

## Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **3-Methylcyclopentanol** from its ketone precursor.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)